

Prothioconazole versus other DMI fungicides efficacy

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Compound Focus: Prothioconazole

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Comparative Efficacy Against Key Pathogens

The following tables summarize experimental data on the efficacy of **prothioconazole** and other fungicides against various fungal pathogens.

Table 1: Efficacy Against *Fusarium* Species Causing Head Blight and Crown Rot

Pathogen	Fungicide Class	Key Fungicide(s)	Efficacy / Sensitivity (EC50)	Key Findings
<i>Fusarium pseudograminearum</i> (FCR)	DMI	Prothioconazole	EC~50~: 0.016 - 2.974 µg/mL (avg. 1.191 µg/mL) [1]	No resistant field isolates found; highly effective [1].
	DMI	Tebuconazole, Prochloraz, Flutriafol	No cross-resistance observed [1]	Effective alternative DMIs with no cross-resistance to prothioconazole [1].

Pathogen	Fungicide Class	Key Fungicide(s)	Efficacy / Sensitivity (EC50)	Key Findings
<i>Fusarium asiaticum</i> * & <i>F. graminearum</i> (FHB)	DMI	Various (e.g., Difenoconazole, Hexaconazole, Metconazole)	Resistance developed over 10 years [2]	DMI efficacy has decreased over time [2].
	SDHI	Various	No significant resistance observed [2]	Remains highly effective against FHB [2].
	QoI	Various	No significant resistance observed [2]	Remains highly effective against FHB [2].
	MBC	Carbendazim, Thiophanate-methyl	Resistance developed over 10 years [2]	High resistance levels observed [2].

Table 2: Efficacy and Resistance in Other Pathogenic Fungi

Pathogen / Disease	Fungicide	Efficacy / Resistance Profile	Key Findings
<i>Mycosphaerella graminicola</i> (Septoria Leaf Blotch)	Prothioconazole	Protective application: Highly effective regardless of isolate sensitivity [3].	Curative application: Efficacy significantly reduced against some resistant isolates [3]. Protective use is recommended [3].
<i>Penicillium italicum</i> (Citrus Blue Mold)	Prochloraz (DMI)	Resistant (Pi-R) and Sensitive (Pi-S) strains identified [4].	DMI resistance involves overexpression of efflux pumps (ABC, MFS), multiple CYP51 genes, and activation of stress response pathways [4].

Detailed Experimental Protocols

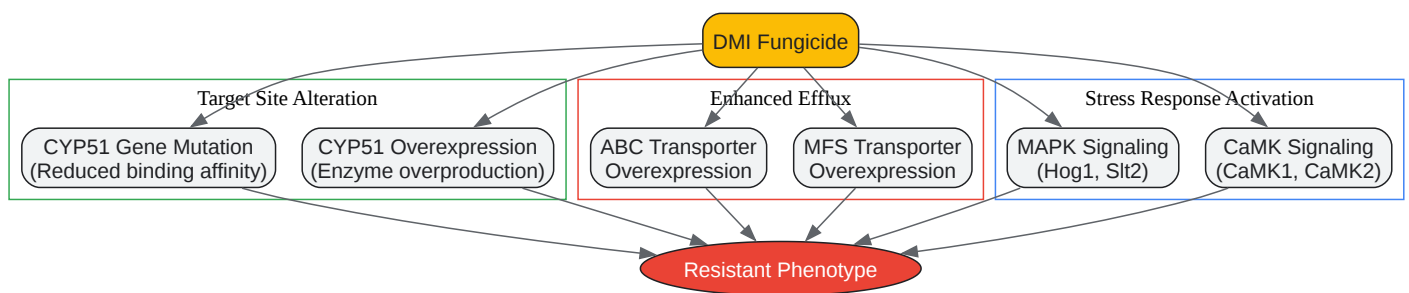
To ensure the reproducibility of the data cited in your guide, here are the summarized methodologies from key studies.

- **Baseline Sensitivity and Resistance Monitoring (In Vitro)**
 - **Pathogen Isolation:** Fungi are isolated from infected plant materials (e.g., wheat crowns, barley heads) and identified using morphological and molecular techniques (e.g., multi-locus sequence analysis) [2] [1].
 - **Fungicide Sensitivity Assay (EC50 Determination):** The sensitivity of fungal isolates to a fungicide is determined by measuring mycelial growth inhibition on agar plates amended with a series of fungicide concentrations. After incubation, the diameter of the fungal colonies is measured. The half-maximal effective concentration (EC50) is calculated using statistical software, which indicates the concentration required to inhibit growth by 50% [2] [1].
- **Evaluating Protective vs. Curative Activity (In Planta)**
 - **Plant Cultivation:** Wheat plants are grown under controlled conditions [3].
 - **Fungicide Application:**
 - **Protective:** Fungicide is applied to plants *before* inoculation with the pathogen [3].
 - **Curative:** Fungicide is applied at specific time intervals *after* inoculation (e.g., 7 days post-inoculation) [3].
 - **Disease Assessment:** Efficacy is quantified by assessing visual disease symptoms and/or using quantitative techniques like real-time PCR to measure pathogen biomass [3].
- **Synergism Studies**
 - **In Vitro Screening:** The EC50 of a fungicide (e.g., **prothioconazole**) is determined both alone and in combination with different concentrations of a potential synergist (e.g., an essential oil). The synergistic ratio (SR) is calculated as $EC_{50} \text{ of fungicide alone} / EC_{50} \text{ of fungicide mixture}$ [5].
 - **Field Validation:** Mixtures showing the best SR in the lab are then tested in field trials. Disease control efficacy from mixtures is compared to the fungicide applied alone, often at a reduced dose, to confirm the synergistic effect in a real-world environment [5].

Mechanisms of Action and Resistance

Prothioconazole, like other DMI fungicides, inhibits the enzyme **CYP51 (14 α -demethylase)**, a key component of the ergosterol biosynthesis pathway in fungi. The disruption of ergosterol production compromises the integrity and function of the fungal cell membrane [2] [1].

Resistance to DMIs in fungal pathogens is complex and can involve several mechanisms, often simultaneously, as revealed by transcriptomic studies [6] [4]. The following diagram synthesizes these pathways into a unified view of how resistance can develop.



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This diagram illustrates the three primary molecular strategies fungi employ to develop DMI resistance [6] [4]:

- **Altering the fungicide's target site** (CYP51) through mutation or overexpression.
- **Activating drug efflux pumps** (ABC and MFS transporters) to reduce intracellular fungicide accumulation.
- **Mobilizing stress response pathways** (MAPK and CaMK signaling) to mitigate fungicide-induced damage.

Strategies for Maintaining Efficacy

To prolong the useful life of **prothioconazole** and other DMIs, the following strategies are recommended by research:

- **Prioritize Protective Applications:** For pathogens like *Mycosphaerella graminicola*, applying **prothioconazole** protectively (before infection) provides more reliable and robust control than curative applications, especially when resistant isolates are present [3].
- **Use in Synergistic Mixtures:** Combining **prothioconazole** with a botanical synergist, such as *Taxodium 'zhongshansha'* essential oil (TZEO), can significantly enhance its efficacy. This approach can allow for a **20% or greater reduction** in the **prothioconazole** application rate while maintaining high levels of disease control, thereby reducing selection pressure for resistance [5].
- **Mix with Fungicides from Different Classes:** Combining DMIs with fungicides from other FRAC groups, such as **QoI fungicides (e.g., azoxystrobin)** or **SDHIs**, has proven to be a successful anti-resistance strategy. These mixtures provide broader control and reduce the selection pressure on any single site of action [2] [7].
- **Adopt Novel Application Technologies:** Technologies like plasma-generated bilayer coatings can encapsulate **prothioconazole** on seed surfaces. This method ensures the fungicide is in direct contact with the seed, uses a minimal amount, and avoids soil dispersion, enhancing efficiency and potentially delaying resistance [8].

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References

1. Survey of prothioconazole sensitivity in *Fusarium pseudograminearum* isolates from Henan Province, China, and characterization of resistant laboratory mutants - PMC [pmc.ncbi.nlm.nih.gov]
2. Ten-Year Comparison of Fungicide Sensitivity and ... [pmc.ncbi.nlm.nih.gov]
3. Protective and curative efficacy of prothioconazole against isolates of *Mycosphaerella graminicola* differing in their in vitro sensitivity to DMI fungicides - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Transcriptome analysis of fungicide-responsive gene ... [bmccgenomics.biomedcentral.com]
5. Effect of novel botanical synergist on the effectiveness and ... [nature.com]
6. Transcriptome Analysis Reveals Potential Regulators of ... [pmc.ncbi.nlm.nih.gov]
7. Maintaining the effectiveness of DMI fungicides in cereal ... [ahdb.org.uk]
8. Plasma Technology Increases the Efficacy of ... [pmc.ncbi.nlm.nih.gov]

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